

Synonyms for 5-Hexenyl acetate (e.g., acetic acid 5-hexenyl ester)

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Compound of Interest

Compound Name: 5-Hexenyl acetate

Cat. No.: B1332132

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A Comprehensive Technical Guide to 5-Hexenyl Acetate

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical compounds is paramount. This guide provides an in-depth technical overview of **5-Hexenyl acetate**, also known by its systematic name acetic acid 5-hexenyl ester.

Synonyms and Chemical Identifiers

Accurate identification of chemical compounds is crucial for research and development. **5-Hexenyl acetate** is known by several synonyms, and is cataloged under various chemical identification systems. This information is summarized in the table below for easy reference.

Identifier Type	Value
IUPAC Name	hex-5-enyl acetate
CAS Number	5048-26-0[1][2][3]
Molecular Formula	C8H14O2[4][2][3]
Molecular Weight	142.20 g/mol [1][4][2]
Synonyms	Acetic acid 5-hexen-1-yl ester, Acetic acid 5-hexenyl ester, hex-5-enyl acetate, hex-5-en-1-yl acetate, 5-Hexene-1-ol, acetate, 6-Acetoxy-1-hexene[4][2]
PubChem CID	537536[3]
InChI Key	MPLWNEKBSBMFN-UHFFFAOYSA-N[1]
SMILES	CC(=O)OCCCCC=C[1][2]

Physicochemical Properties

The physical and chemical properties of **5-Hexenyl acetate** are critical for its application in various experimental settings. Key quantitative data are presented in the following table.

Property	Value
Boiling Point	173-174 °C[1]
Density	0.883 g/mL at 25 °C[1]
Refractive Index (n _{20/D})	1.423[1]
Flash Point	60.6 °C (closed cup)
Water Solubility	411.7 mg/L at 25 °C (estimated)[5]

Experimental Protocols

Synthesis of 5-Hexenyl Acetate from 6-bromo-1-hexene

A common method for the synthesis of **5-Hexenyl acetate** involves the nucleophilic substitution of 6-bromo-1-hexene with an acetate salt. The following protocol is a representative example:

Materials:

- 6-bromo-1-hexene
- Potassium acetate
- Tetrabutylammonium bromide
- Acetonitrile
- Methyl tert-butyl ether
- Anhydrous sodium sulfate
- Water

Procedure:

- In a round-bottom flask, dissolve 200.0 g of 6-bromo-1-hexene and 39.4 g of tetrabutylammonium bromide in 400 ml of acetonitrile.
- Add 144.0 g of potassium acetate to the mixture.
- Heat the mixture to 82°C and reflux for 2 hours.
- After cooling to 20°C, concentrate the mixture under reduced pressure.
- To the concentrate, add 400 ml of water and 200 ml of methyl tert-butyl ether and stir to separate the layers.
- Extract the aqueous phase with an additional 100 ml of methyl tert-butyl ether.
- Combine the organic phases, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain **5-hexenyl acetate**.

Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity and identity of the synthesized **5-Hexenyl acetate** can be confirmed using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A or equivalent
- Mass Spectrometer: Agilent 5975C or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent
- Injector Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes
 - Ramp: Increase to 250°C at 10°C/min
 - Final hold: 250°C for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Injection Volume: 1 μ L
- Split Ratio: 50:1
- MSD Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Scan Range: m/z 40-400

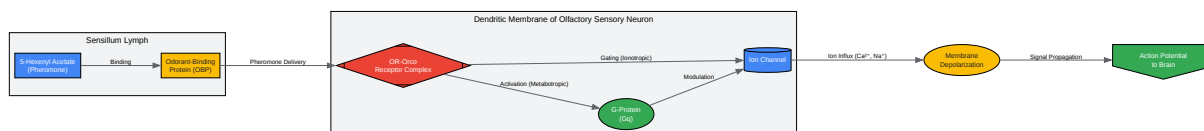
Sample Preparation: Dilute the synthesized **5-Hexenyl acetate** in dichloromethane to a concentration of approximately 1 mg/mL.

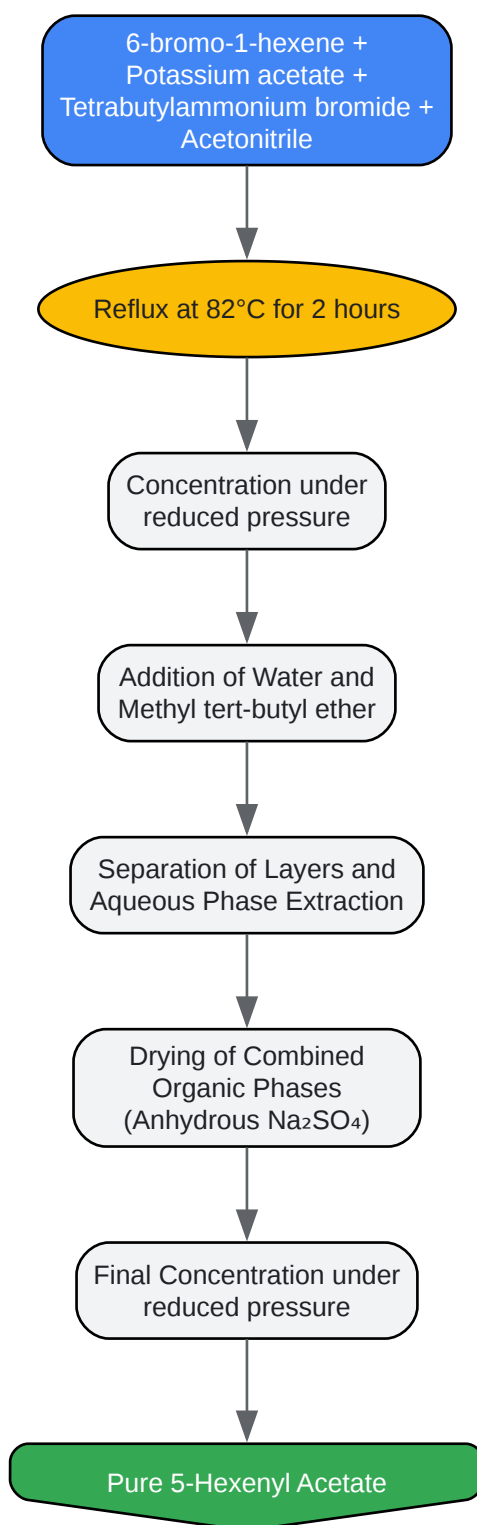
Biological Activity and Signaling Pathway

While **5-Hexenyl acetate** itself is not extensively studied for its direct pharmacological effects in humans, many acetate esters play a crucial role in chemical communication between insects, acting as pheromones.^{[6][7]} The general signaling pathway for insect pheromones provides a valuable model for understanding how such molecules are perceived at a molecular level.

The perception of pheromones in insects is primarily mediated by odorant receptors (ORs) located on the dendrites of olfactory sensory neurons (OSNs). These receptors form a complex with a highly conserved co-receptor known as Orco.^[5] The binding of a pheromone molecule, such as an acetate ester, to this receptor complex initiates a signal transduction cascade. This can occur through two primary mechanisms: an ionotropic pathway where the receptor complex itself forms an ion channel, or a metabotropic pathway involving G-proteins.^{[4][3]}

The following diagram illustrates a generalized insect pheromone signaling pathway.





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References

- 1. Insect sex-pheromone signals mediated by specific combinations of olfactory receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The neural basis for insect pheromonal communication - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Insect Pheromone Receptors – Key Elements in Sensing Intraspecific Chemical Signals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Sex Pheromone Receptors of Lepidopteran Insects [frontiersin.org]
- 5. benchchem.com [benchchem.com]
- 6. Olfactory and behavioral responses to acetate esters in red imported fire ant, *Solenopsis invicta* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Developments in Fatty Acid-Derived Insect Pheromone Production Using Engineered Yeasts - PMC [pmc.ncbi.nlm.nih.gov]
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